

# Cinnamyl cinnamate as a fragrance ingredient in cosmetic science

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## Compound of Interest

Compound Name: Cinnamyl cinnamate

Cat. No.: B1669055

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## Application Notes: Cinnamyl Cinnamate as a Fragrance Ingredient

### 1.0 Chemical and Physical Properties

**Cinnamyl cinnamate** (CAS No. 122-69-0) is an aromatic ester recognized for its use in the fragrance and flavor industries.<sup>[1]</sup> It is naturally found in storax and cinnamon bark but is commonly synthesized for commercial use.<sup>[2][3]</sup> The compound is formed from the esterification of cinnamyl alcohol and cinnamic acid.<sup>[4]</sup> Its chemical structure and properties are summarized below.

Property	Value	Reference
CAS Number	122-69-0	[1][5]
Molecular Formula	C <sub>18</sub> H <sub>16</sub> O <sub>2</sub>	[5][6]
Molecular Weight	264.32 g/mol	[1][6]
Appearance	White to off-white solid or yellow liquid (fused mass)	[1][3]
Melting Point	38 - 45 °C	[1][3]
Boiling Point	370 °C	[3]
Solubility	Soluble in alcohol, ether, benzene, and other organic solvents like Chloroform and Acetone; low solubility in water.	[3][4]
Synonyms	Styracin, Phenylallyl cinnamate, 3-Phenyl-2-propen-1-yl 3-phenylpropenoate	[5][6]

## 2.0 Olfactory Profile and Applications in Cosmetics

**Cinnamyl cinnamate** possesses a mild, sweet, balsamic, and floral odor with a spicy nuance. [2][7] Its low volatility and tenacious character make it an excellent fixative in fragrance formulations, particularly in heavy floral, oriental, and amber-type perfumes. [2][8]

- **Fragrance Additive:** It is used to impart warm and sweet aromatic notes in a variety of cosmetic products, including body lotions, creams, and soaps. [2]
- **Fixative:** It helps to prolong the scent of other, more volatile fragrance ingredients in a composition. [2][8] It is particularly effective in floral fragrances such as carnation, hyacinth, and tuberose. [8]
- **Blending:** It blends well with other balsamic notes like labdanum, as well as patchouli and oakmoss. [8]

### 3.0 Safety and Regulatory Profile

The safety of **cinnamyl cinnamate** as a fragrance ingredient has been reviewed by organizations such as the Research Institute for Fragrance Materials (RIFM).

- **Skin Sensitization:** While one source indicates that a 4% solution causes no irritation or sensitization, cinnamates as a class are known to have allergenic potential.<sup>[8][9]</sup> Cinnamyl alcohol, a related compound, is considered a prohaptan that can be metabolized in the skin to the more reactive and sensitizing cinnamaldehyde.<sup>[10][11][12]</sup> Therefore, the potential for sensitization, especially in fragrance-sensitive individuals, should be considered.
- **Toxicity:** The acute oral LD<sub>50</sub> in rats is reported as 4200 mg/kg, and the dermal LD<sub>50</sub> in rats is greater than 5000 mg/kg, indicating low acute toxicity.<sup>[7][8]</sup> A RIFM safety assessment concluded that **cinnamyl cinnamate** is not genotoxic.<sup>[13]</sup>
- **Regulatory Status:** The International Fragrance Association (IFRA) provides standards for the use of fragrance ingredients. The maximum recommended usage levels for **cinnamyl cinnamate** in fragrance concentrates are stipulated to ensure consumer safety.<sup>[8]</sup>

Parameter	Value	Reference
Acute Oral LD <sub>50</sub> (rat)	4200 mg/kg	<sup>[8]</sup>
Acute Dermal LD <sub>50</sub> (rat)	> 5000 mg/kg	<sup>[8]</sup>
Genotoxicity	Non-genotoxic	<sup>[13]</sup>
Human Experience	No irritation or sensitization at 4% solution	<sup>[8]</sup>

Product Category	Max IFRA Use Level (% in consumer product)	Reference
Fine Fragrance	0.24% (assuming fragrance mixture is used at 20%)	<sup>[8]</sup>
General Cosmetics	0.238% (in fragrance concentrate)	<sup>[8]</sup>

## 4.0 Formulation and Stability Considerations

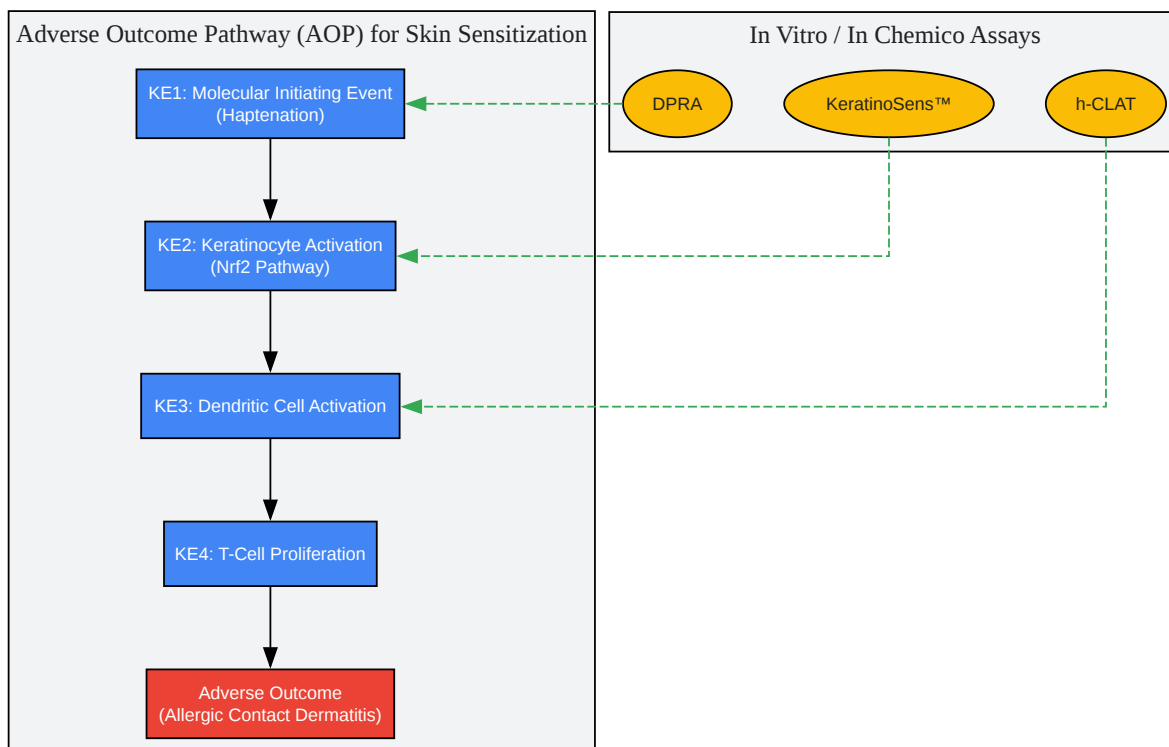
The stability of any fragrance ingredient is critical to the shelf-life and quality of a cosmetic product.<sup>[14]</sup>

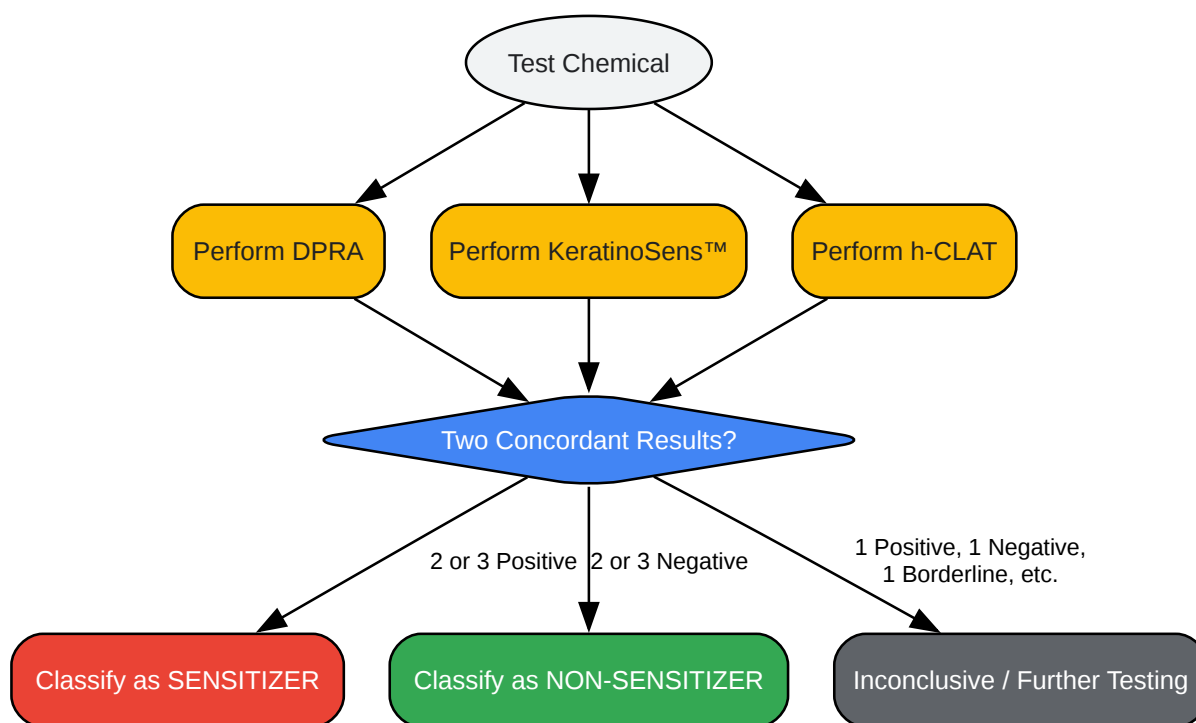
- **Chemical Stability:** **Cinnamyl cinnamate** is moderately stable but can be sensitive to light and heat.<sup>[4]</sup> In formulations, it is important to protect the product from UV radiation and extreme temperatures to prevent degradation, which can lead to discoloration or changes in odor.<sup>[15][16]</sup>
- **Product Compatibility:** The point of incorporation during manufacturing is important. Adding the fragrance to a formulation at an elevated temperature can drive off volatile components or promote unwanted reactions.<sup>[16]</sup>
- **Testing:** Accelerated stability testing, involving exposure to elevated temperatures (e.g., 45°C) and light, as well as freeze-thaw cycles, is essential to predict the long-term stability of the fragrance within the final product.<sup>[15]</sup> Key parameters to monitor include color, odor, pH, and viscosity.<sup>[15]</sup>

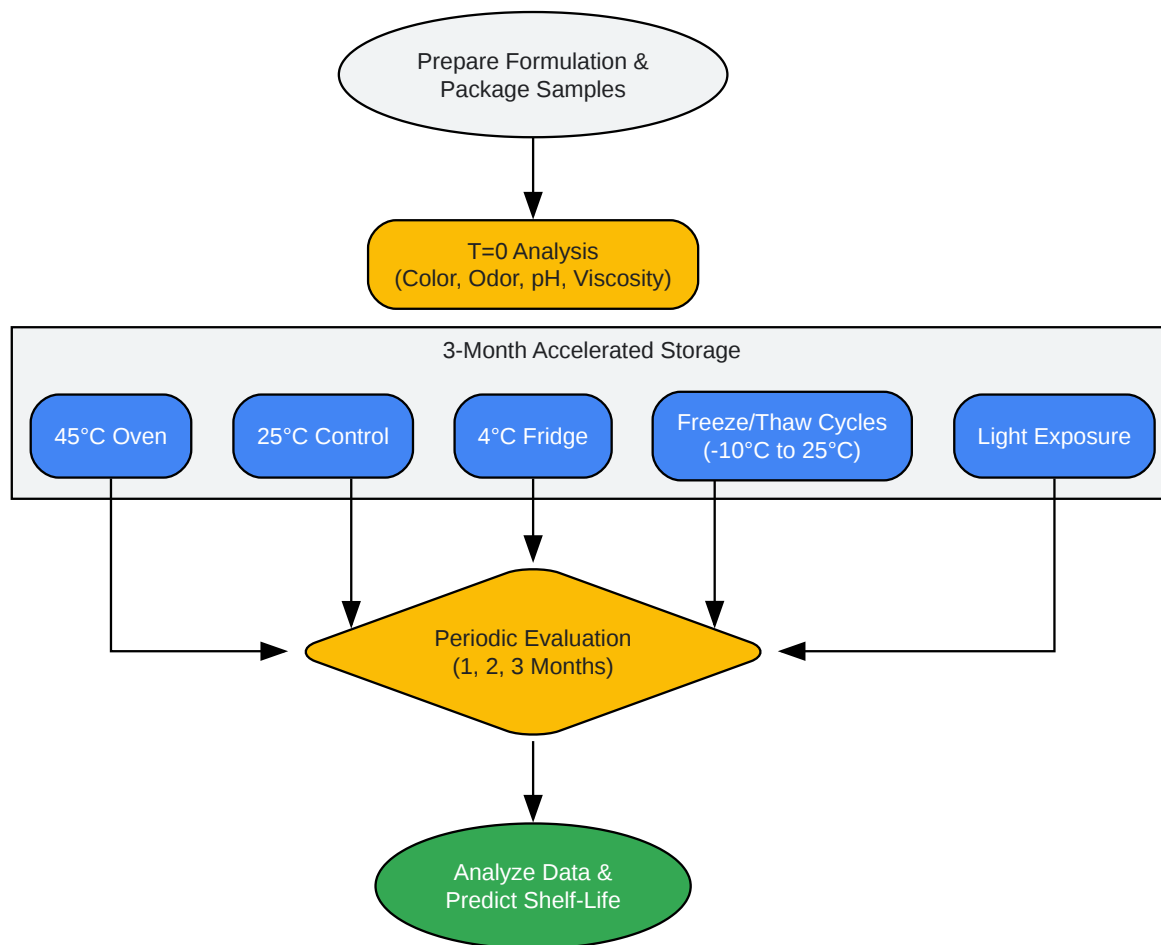
# Experimental Protocols

## 5.0 Protocol: In Vitro Skin Sensitization Assessment (Defined Approach)

To assess the skin sensitization potential of a new ingredient without animal testing, a defined approach using a combination of in vitro methods is recommended. The "2 out of 3" approach, integrating data from the Direct Peptide Reactivity Assay (DPRA), KeratinoSens™, and the human Cell Line Activation Test (h-CLAT), provides a robust evaluation based on the Adverse Outcome Pathway (AOP) for skin sensitization.<sup>[17]</sup>







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